

Proper Disposal of 4-Bromo-2,5-difluoronitrobenzene: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Bromo-2,5-difluoronitrobenzene

Cat. No.: B065052

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **4-Bromo-2,5-difluoronitrobenzene** (CAS No. 364-73-8), a compound that requires careful management due to its hazardous properties.

Essential Safety and Hazard Information

4-Bromo-2,5-difluoronitrobenzene is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.^{[1][2][3]} Adherence to safety protocols is crucial when handling this chemical.

Summary of Hazard Classifications:

- Acute Oral Toxicity: Category 4^[3]
- Acute Dermal Toxicity: Category 4^[3]
- Acute Inhalation Toxicity: Category 4^[3]
- Skin Corrosion/Irritation: Category 2^[3]
- Serious Eye Damage/Eye Irritation: Category 2^[3]
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)^[3]

Quantitative Data Presentation

A summary of the key physical and chemical properties of **4-Bromo-2,5-difluoronitrobenzene** is provided in the table below for easy reference.

Property	Value
CAS Number	364-73-8
Molecular Formula	C ₆ H ₃ BrF ₂ NO ₂
Molecular Weight	238.00 g/mol
Appearance	Dark yellow liquid
Melting Point/Range	18 - 20 °C / 64.4 - 68 °F
Boiling Point/Range	240 - 241 °C / 464 - 465.8 °F @ 760 mmHg
Flash Point	110 °C / 230 °F

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the detailed methodology for the safe disposal of **4-Bromo-2,5-difluoronitrobenzene**, whether it is a small quantity from a laboratory experiment or a larger amount of expired reagent.

1. Personal Protective Equipment (PPE):

- Wear appropriate protective gloves (e.g., nitrile rubber), protective clothing, and eye/face protection (safety goggles and a face shield).[\[2\]](#)
- Work in a well-ventilated area, preferably under a chemical fume hood.[\[4\]](#)

2. Disposal of Unused or Waste **4-Bromo-2,5-difluoronitrobenzene**:

- Do not dispose of this chemical down the drain or with general laboratory waste.[\[5\]](#)[\[6\]](#)

- Collect the waste material in a dedicated, properly labeled, and sealed container. The container should be made of a material compatible with the chemical.
- The waste container must be clearly labeled with the chemical name ("**4-Bromo-2,5-difluoronitrobenzene**") and the appropriate hazard symbols (e.g., "Harmful," "Irritant").
- Store the sealed waste container in a designated, cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[7\]](#)
- Arrange for the disposal of the chemical waste through an approved and licensed hazardous waste disposal company.[\[3\]](#)[\[8\]](#)[\[9\]](#) Always follow local, regional, and national regulations for hazardous waste disposal.[\[6\]](#)

3. Management of Spills:

- In the event of a spill, evacuate non-essential personnel from the area.
- Remove all sources of ignition.[\[5\]](#)[\[7\]](#)
- Wearing the appropriate PPE, contain the spill using an inert absorbent material such as sand, silica gel, or a universal binder.[\[5\]](#)[\[7\]](#)
- Carefully collect the absorbed material into a suitable, closed container for disposal.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Clean the spill area thoroughly with a suitable solvent, and collect the cleaning materials for disposal as hazardous waste.
- Label the container with the contents and hazard warnings, and dispose of it through a licensed hazardous waste contractor.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-Bromo-2,5-difluoronitrobenzene**.

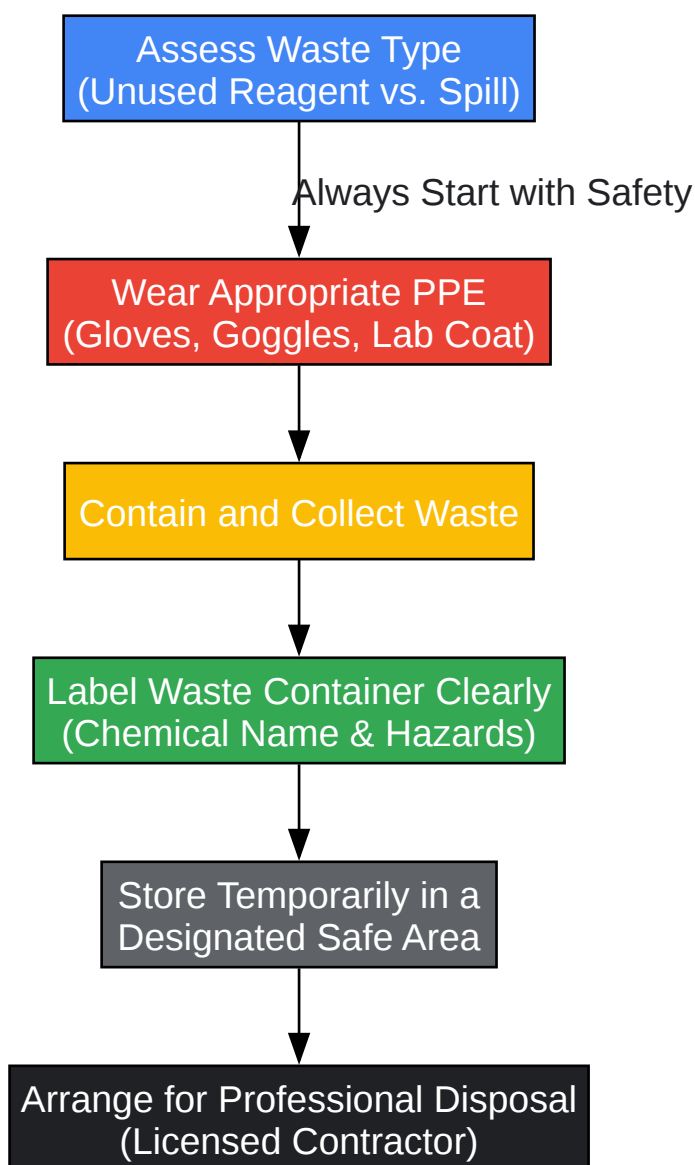


Figure 1. Disposal Workflow for 4-Bromo-2,5-difluoronitrobenzene

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Disposal Workflow Diagram

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